

safety, handling, and disposal guidelines for 2-Amino-4-chlorobenzothiazole hydrobromide

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Compound of Interest

Compound Name: 2-Amino-4-chlorobenzothiazole
hydrobromide

Cat. No.: B1330048

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An In-depth Technical Guide to the Safety, Handling, and Disposal of **2-Amino-4-chlorobenzothiazole hydrobromide**

This guide provides comprehensive safety, handling, and disposal information for **2-Amino-4-chlorobenzothiazole hydrobromide**, intended for researchers, scientists, and drug development professionals. The information is compiled from safety data sheets and chemical databases.

Chemical Identification

This section summarizes the key identifiers for **2-Amino-4-chlorobenzothiazole hydrobromide** and its corresponding free base.

Identifier	2-Amino-4-chlorobenzothiazole hydrobromide	2-Amino-4-chlorobenzothiazole (Free Base)
Synonyms	4-Chlorobenzothiazol-2-amine monohydrobromide[1]	4-chloro-1,3-benzothiazol-2-amine[2]
CAS Number	27058-83-9[1][3][4]	19952-47-7[5][6][7]
Molecular Formula	C ₇ H ₅ ClN ₂ S·HBr[3][8]	C ₇ H ₅ ClN ₂ S[5][6]
Molecular Weight	265.57 g/mol [3]	184.65 g/mol [2][6]
EINECS	248-194-8[4][9]	243-439-5[5][6]

Hazard Identification and Classification

2-Amino-4-chlorobenzothiazole hydrobromide is considered hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200)[1].

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][10]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[1][10]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][10]

Label Elements:

- Signal Word: Warning[1][7]
- Hazard Pictogram:
 - GHS07 (Exclamation Mark)

Precautionary Statements:

- Prevention: P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/eye protection/face protection)[1][5].
- Response: P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing)[1][10].
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up)[5][10].
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant)[1][8].

Physical and Chemical Properties

Quantitative physical and chemical data are summarized below.

Property	Value	Source
Physical State	Solid, Powder	[1][6]
Appearance	Cream / Off-white	[1][5]
Odor	No information available	[1]
Melting Point	240 - 242 °C / 464 - 467.6 °F	[1][4]
Boiling Point	No information available	[1]
Flash Point	No information available	[1]

Handling and Storage

Adherence to proper handling and storage protocols is crucial to ensure safety.

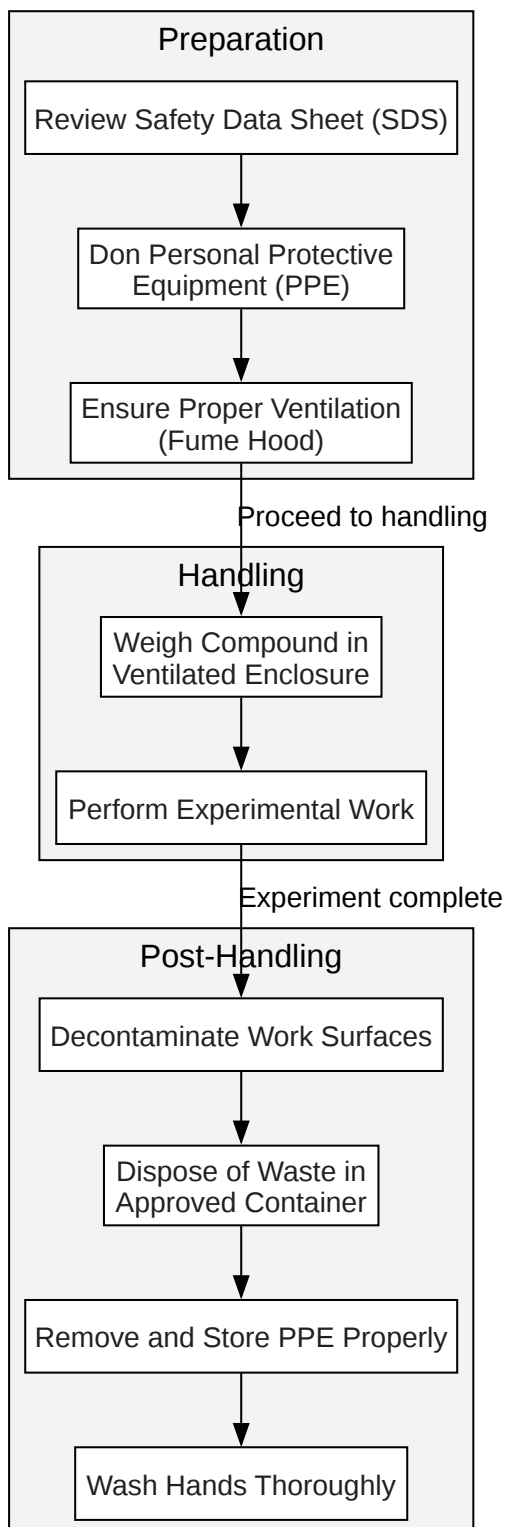
Handling:

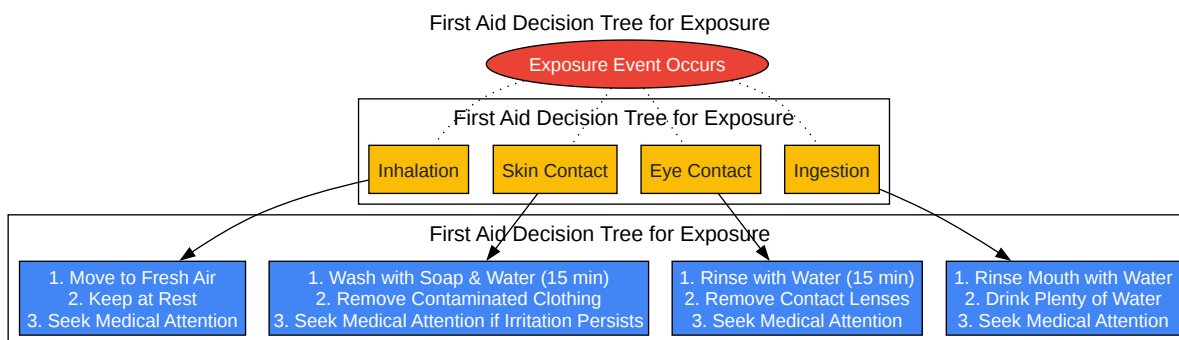
- Ensure adequate ventilation and use only in well-ventilated areas[1][6].
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and lab coats[1][10].
- Avoid the formation of dust and aerosols[5][6].
- Do not get in eyes, on skin, or on clothing[1].
- Wash hands and any exposed skin thoroughly after handling[1].
- Avoid ingestion and inhalation[1].

Storage:

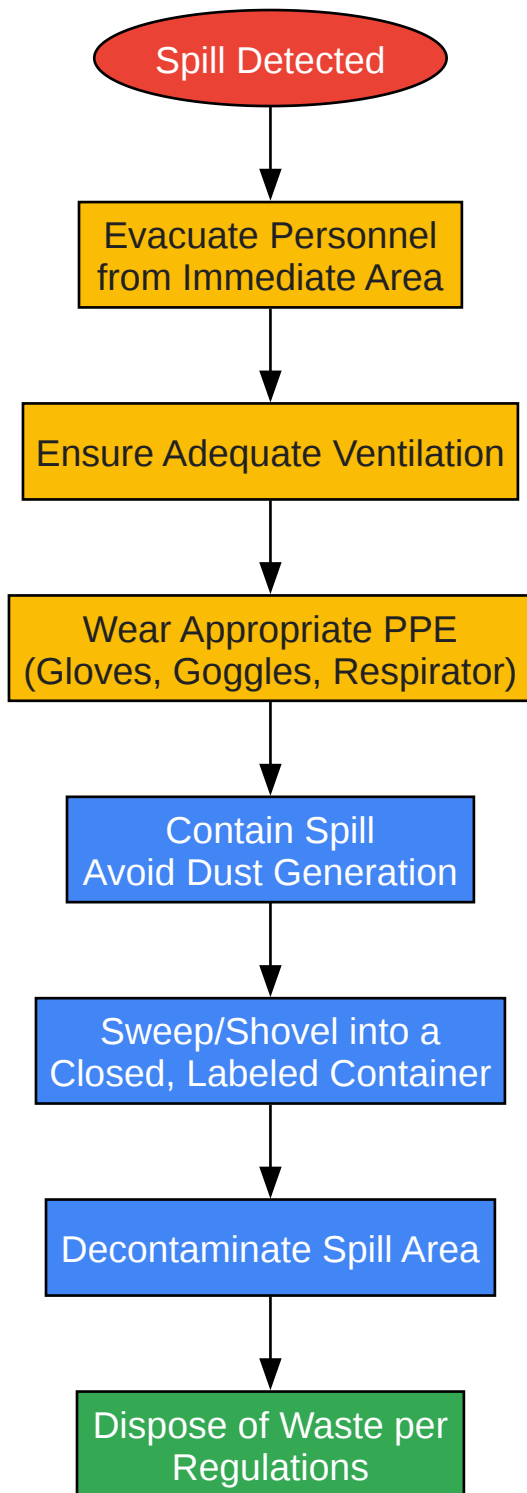
- Keep containers tightly closed in a dry, cool, and well-ventilated place[1][5][10].
- Store away from incompatible materials such as strong oxidizing agents[1].

Standard Laboratory Handling Workflow





Accidental Spill Response Workflow

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